

An In-depth Technical Guide to the Structure-Activity Relationship of Halogenated Salicylanilides

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Compound of Interest

Compound Name: 3',4',5-Trichlorosalicylanilide

CAS No.: 642-84-2

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Prepared for: Researchers, Scientists, and Drug Development Professionals From: Gemini, Senior Application Scientist

Executive Summary

Halogenated salicylanilides represent a versatile class of pharmacologically active compounds, historically recognized for their potent anthelmintic properties in both veterinary and human medicine.^{[1][2]} This scaffold, characterized by a salicylic acid ring linked to an aniline ring via an amide bond, has garnered renewed interest for drug repurposing in oncology, infectious diseases, and beyond.^{[1][3]} The biological activity of these molecules is exquisitely sensitive to the nature and position of halogen substituents on both aromatic rings. This guide provides a detailed exploration of the structure-activity relationships (SAR) that govern their efficacy and mechanism of action. We will dissect the core protonophoric activity, analyze the specific contribution of substitutions on each part of the molecule, and connect these structural features to their diverse therapeutic applications and toxicological profiles. This document is intended to

serve as a foundational resource for professionals engaged in the design and development of novel therapeutics based on the salicylanilide scaffold.

The Salicylanilide Scaffold: A Privileged Structure

The basic chemical architecture of a salicylanilide consists of a salicylic acid ring (Ring A) and an anilide ring (Ring B) connected by an amide linker.^[4] This deceptively simple structure allows for extensive chemical modification, particularly through halogenation, which profoundly influences its physicochemical properties and biological effects.

Historically, halogenated salicylanilides like Niclosamide, Oxytoclozanide, and Closantel became mainstays in veterinary medicine for controlling parasitic helminths, especially liver flukes and tapeworms.^{[4][5][6][7][8]} More recently, their potent biological activities have been repurposed and investigated for a range of new indications, including antibacterial, antifungal, anticancer, and antiviral applications.^{[1][9][10]}

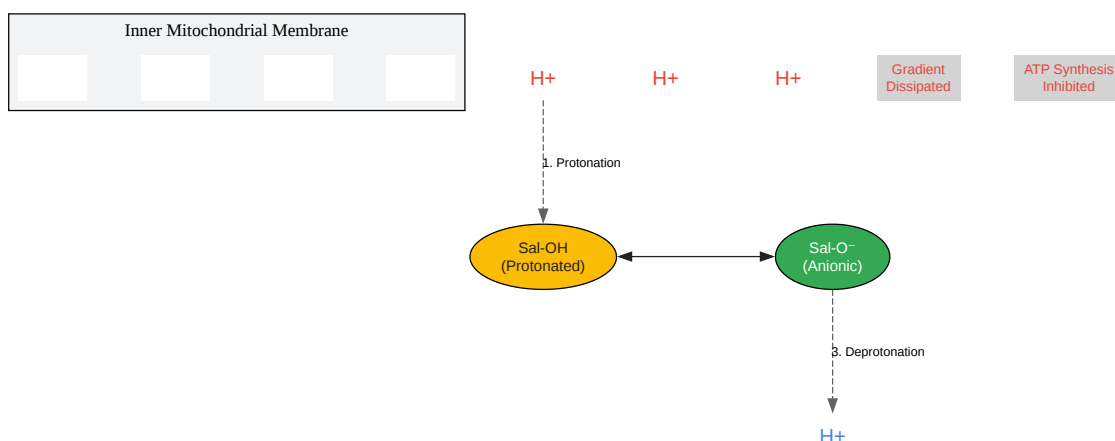
Core Mechanism of Action: Uncoupling of Oxidative Phosphorylation

The primary and most well-established mechanism of action for halogenated salicylanilides is the uncoupling of oxidative phosphorylation in the mitochondria of target organisms.^{[5][7][11][12][13][14][15]} They function as protonophores, which are lipid-soluble molecules with a dissociable proton that can shuttle protons across the inner mitochondrial membrane.^{[16][17]}

This action dissipates the crucial proton gradient that drives ATP synthase, effectively "uncoupling" electron transport from ATP production.^{[5][11][17]} The parasite or target cell is starved of its primary energy source, leading to metabolic collapse, motility impairment, and ultimately, death.^{[5][11][12]} This protonophoric activity is highly dependent on specific structural features:

- **An Acidic Phenolic Hydroxyl Group:** The -OH group on the salicylic ring is essential. Its ability to donate a proton (acidity) is critical for the shuttling mechanism.^{[18][19]} Masking this group, for instance by methylation, typically abolishes activity.^{[1][19]}
- **Lipophilicity:** The molecule must be sufficiently lipid-soluble to traverse the mitochondrial membrane. Halogenation significantly increases lipophilicity.

- **Electron-Withdrawing Groups:** The presence of electron-withdrawing substituents, such as halogens (Cl, Br, I) or nitro groups (-NO₂), on the aromatic rings is crucial.[1][17][18] These groups increase the acidity of the phenolic proton and help delocalize the negative charge of the resulting phenolate ion, facilitating its movement back across the membrane to complete the cycle.[17]



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Caption: Protonophore mechanism of salicylanilides.

Core Structure-Activity Relationship (SAR) Analysis

The biological profile of a halogenated salicylanilide is a direct function of its substitution pattern.

The Salicylic Acid Moiety (Ring A)

- Phenolic Hydroxyl: As mentioned, the free hydroxyl at position C2 is non-negotiable for protonophoric activity.[\[18\]](#)[\[19\]](#)
- Halogenation:
 - Position: Halogen substitution at the C5 position is common and generally favorable for activity. For example, the 5-chloro substituent is present in the highly active compounds Niclosamide and Oxyclozanide.[\[20\]](#)[\[21\]](#) Substitution at C4 can also yield potent compounds.[\[22\]](#)
 - Type: The type of halogen ($I > Br > Cl$) can influence lipophilicity and activity. The potent fasciolicides Closantel and Rafoxanide feature diiodo-substitution on the salicylic ring.[\[4\]](#)
 - Electron-Withdrawing Nature: A weak electron-withdrawing substituent (like Cl or Br) is favored over strong ones (like NO₂) at these positions for antimycobacterial activity.[\[23\]](#) Dihalogenation (e.g., at C4 and C5) can maintain or enhance this activity.[\[23\]](#)

The Anilide Moiety (Ring B)

The anilide ring is a critical determinant of potency, spectrum of activity, and even mechanism of action.

- Anthelmintic/Antiparasitic Activity: For activity against parasites like *Fasciola hepatica*, bulky, lipophilic, and electron-withdrawing groups are required. The 2'-chloro-4'-nitro substitution in Niclosamide and the complex side chain in Closantel are prime examples.[\[4\]](#)[\[6\]](#)
- Anticancer Activity: The presence of electron-withdrawing groups on the anilide ring is strongly associated with cytotoxic activity against cancer cells.[\[1\]](#) Substitutions with trifluoromethyl (-CF₃) groups, such as in N-(3,5-bis(trifluoromethyl)phenyl) salicylanilides, often lead to potent anticancer and NF-κB inhibitory effects.[\[20\]](#)[\[22\]](#)
- Antibacterial Activity: For potentiating antibiotics like colistin against Gram-negative bacteria, the 4'-nitro group of niclosamide can be replaced with other groups like an azide or a methyl

ester while retaining synergy and reducing host cell toxicity.[2][21] For activity against mycobacteria and MRSA, a wide range of halogenated and trifluoromethyl-substituted anilides are effective.[24][25]

The Amide Linker

The amide bond connecting the two rings influences the molecule's overall conformation. Salicylanilides can exist in an equilibrium between a "closed-ring" conformation, stabilized by an intramolecular hydrogen bond between the amide N-H and the phenolic -OH, and an "open-ring" state.[1] This conformational preference can be critical for binding to specific protein targets, such as EGFR kinase.[1] Recent work has shown that replacing the amide with bioisosteres, like a benzimidazole, can maintain or even enhance biological activity while potentially altering other properties like kinase inhibition.[26]

SAR in Key Therapeutic Applications

Anthelmintic Salicylanilides

This is the classical application where SAR is well-defined. High potency against blood-feeding parasites is linked to strong plasma protein binding (>99%), which creates a sustained drug reservoir in the host's bloodstream.[11][12][27]

Compound	Key Structural Features	Primary Application
Niclosamide	5-Cl on Ring A; 2'-Cl, 4'-NO ₂ on Ring B	Cestodes (Tapeworms)[4][6]
Oxyclozanide	3,5-di-Cl on Ring A; 2',3',5',6'-tetra-Cl, 4'-OH on Ring B	Trematodes (Fasciola, Liver Flukes)[5][8][13]
Closantel	3,5-di-I on Ring A; Complex side chain on Ring B	Trematodes, Nematodes (Haemonchus)[6][11][12]
Rafoxanide	3,5-di-I on Ring A; 3'-Cl, 4'-(p-chlorophenoxy) on Ring B	Trematodes, Nematodes (Haemonchus)[4][6]

Table 1: Comparison of prominent anthelmintic halogenated salicylanilides.

Antimicrobial and Antifungal Activity

Salicylanilides show broad-spectrum activity against Gram-positive bacteria (including MRSA), mycobacteria, and pathogenic fungi.[\[24\]](#)[\[28\]](#)[\[29\]](#)

- SAR for Antibacterial Action: Activity is generally higher against Gram-positive than Gram-negative bacteria, likely due to the latter's outer membrane barrier and efflux pumps.[\[24\]](#)[\[30\]](#) However, they can act as adjuvants to overcome resistance in Gram-negatives.[\[2\]](#)[\[21\]](#)[\[30\]](#) [\[31\]](#) Trifluoromethyl groups on the anilide ring are often associated with high potency.[\[24\]](#)[\[25\]](#)
- SAR for Antifungal Action: Compounds like Niclosamide and Oxyclozanide inhibit fungal morphogenesis and biofilm formation in pathogenic yeasts like *Candida albicans* and *Candida auris*.[\[10\]](#)[\[28\]](#) The mechanism is linked to compromising mitochondrial function.[\[10\]](#)

Anticancer Activity

The repurposing of salicylanilides for oncology is an area of intense research.[\[1\]](#)[\[3\]](#) Their activity is not solely dependent on mitochondrial uncoupling but also involves the modulation of critical cell signaling pathways.[\[1\]](#)[\[3\]](#)[\[20\]](#)

Activity	Favorable Substituents (Salicylic Ring A)	Favorable Substituents (Anilide Ring B)	Associated Pathways
Cytotoxicity	5-Cl, 5-Br	Electron-withdrawing groups (-CF ₃ , -NO ₂ , halogens) [1] [20]	Mitochondrial Uncoupling, STAT3, NF-κB, mTORC1, Wnt/β-catenin [1] [3]
EGFR Kinase Inhibition	Free 2-OH essential	Specific halogen patterns to fit hydrophobic pocket [1] [19]	EGFR/HER Signaling [1]

Table 2: Summary of key SAR features for anticancer activity.

Toxicological Profile and SAR

A major hurdle in the clinical development of salicylanilides for systemic use in humans is host toxicity. Overdoses of compounds like Closantel and Rafoxanide in animals are known to cause neurotoxicity and retinal damage, leading to blindness.[\[4\]](#)[\[6\]](#)[\[12\]](#)[\[32\]](#)[\[33\]](#)

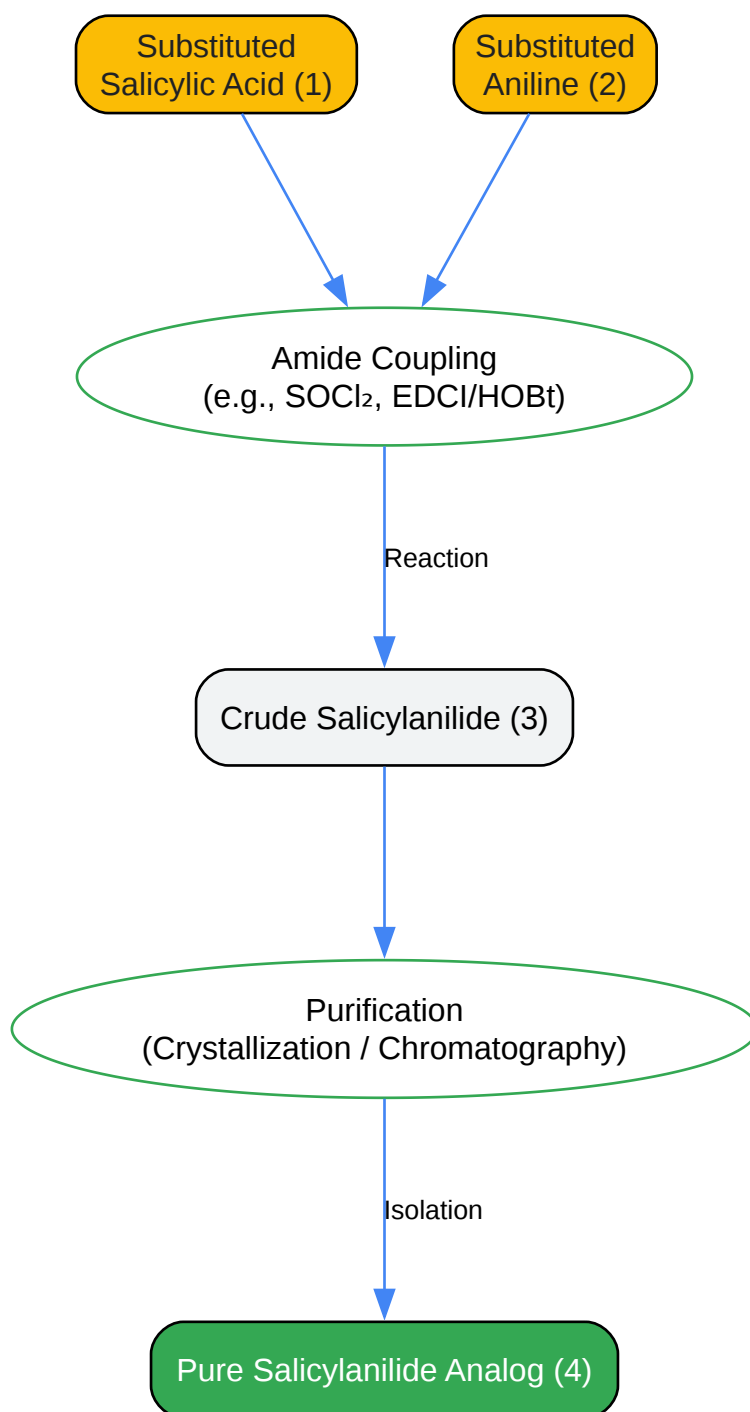
- **Mechanism of Toxicity:** The toxicity is believed to stem from the same mitochondrial uncoupling mechanism that provides therapeutic effect. The central nervous system and retina, with their high metabolic demands, are particularly vulnerable.[\[12\]](#)[\[32\]](#)
Histopathological changes include spongiosis in the brain's white matter and destruction of the outer retinal layers.[\[12\]](#)[\[32\]](#)[\[33\]](#)
- **Mitigation Strategies:**
 - **Prodrugs:** One approach to reduce systemic toxicity is the development of ester prodrugs, which mask the critical phenolic hydroxyl group until cleaved at the target site.[\[29\]](#)
 - **Rational Design:** SAR studies aim to decouple therapeutic activity from host toxicity. For example, in developing colistin adjuvants, replacing the nitro group of niclosamide was shown to reduce cytotoxicity while maintaining the desired synergistic effect.[\[2\]](#)[\[21\]](#)

Experimental Protocols for SAR Evaluation

A systematic evaluation of salicylanilide SAR involves chemical synthesis followed by a cascade of biological assays.

Generalized Synthesis of Salicylanilide Analogs

The most common method involves the amide coupling of a substituted salicylic acid with a substituted aniline.



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Caption: Generalized workflow for synthesizing salicylanilide analogs.

Step-by-Step Methodology:

- **Activation of Salicylic Acid:** The carboxylic acid of the salicylic acid derivative (1) is activated. This can be achieved by converting it to an acyl chloride using thionyl chloride (SOCl_2) or by using standard peptide coupling reagents like EDCI in the presence of HOBt.
- **Amide Bond Formation:** The activated salicylic acid is reacted with the substituted aniline (2) in an appropriate solvent (e.g., DMF, THF) and often in the presence of a base (e.g., triethylamine) to neutralize the acid byproduct.
- **Work-up:** The reaction mixture is typically quenched with water or a mild acid, and the crude product (3) is extracted into an organic solvent.
- **Purification:** The final compound (4) is purified from starting materials and side products, commonly via recrystallization or column chromatography.
- **Characterization:** The structure and purity of the final product are confirmed using techniques like NMR, Mass Spectrometry, and HPLC.

In Vitro Assay for Mitochondrial Uncoupling

The SeaHorse XF Analyzer is a modern standard for measuring the effect of compounds on mitochondrial respiration.

Step-by-Step Protocol (Oxygen Consumption Rate - OCR):

- **Cell Seeding:** Plate relevant cells (e.g., C2C12 myoblasts, or isolated mitochondria) in a SeaHorse XF cell culture microplate and allow them to adhere overnight.
- **Compound Preparation:** Prepare a stock solution of the test salicylanilide in DMSO and dilute it to the desired final concentrations in the assay medium.
- **Assay Setup:** Load the prepared compounds into the injector ports of the sensor cartridge. The standard protocol involves sequential injections of the test compound, oligomycin (ATP synthase inhibitor), FCCP (a potent uncoupler used as a positive control), and rotenone/antimycin A (Complex I/III inhibitors).
- **Measurement:** Place the cell plate and sensor cartridge into the SeaHorse XF Analyzer. The instrument measures the oxygen consumption rate (OCR) in real-time.

- **Data Analysis:** An uncoupling agent will cause a significant increase in OCR that is not coupled to ATP production. This is observed as an increase in OCR after compound injection, which is not inhibited by oligomycin.

Antimicrobial Susceptibility Testing

The minimum inhibitory concentration (MIC) is determined using the broth microdilution method.

Step-by-Step Protocol (MIC Determination):

- **Inoculum Preparation:** Prepare a standardized suspension of the target microorganism (e.g., *S. aureus*, *M. tuberculosis*) corresponding to a defined CFU/mL.
- **Serial Dilution:** In a 96-well microtiter plate, perform a two-fold serial dilution of the test salicylanilide in the appropriate sterile broth medium.
- **Inoculation:** Add the standardized microbial inoculum to each well. Include positive (no drug) and negative (no bacteria) controls.
- **Incubation:** Incubate the plates under conditions appropriate for the test organism (e.g., 37°C for 24 hours for *S. aureus*).
- **Result Determination:** The MIC is defined as the lowest concentration of the compound that completely inhibits visible growth of the microorganism.

Conclusion and Future Directions

The halogenated salicylanilide scaffold is a testament to the power of medicinal chemistry in tuning biological activity. The core SAR principles are well-established: a free phenolic hydroxyl, an amide linker, and electron-withdrawing halogen substituents are fundamental to the archetypal protonophoric mechanism. However, the true versatility of this class lies in the nuanced effects of substitution on the anilide ring, which can steer the molecule's activity toward specific parasites, bacteria, fungi, or even distinct signaling pathways in cancer cells.

Future research will likely focus on:

- Improving the Therapeutic Index: Designing novel analogs that uncouple therapeutic effects (e.g., anti-infective, anticancer) from host cell toxicity remains the primary challenge for systemic applications.
- Exploring New Targets: While mitochondrial uncoupling is a key mechanism, further elucidation of other molecular targets (e.g., specific kinases, transcription factors) will enable more rational drug design.[1][20]
- Overcoming Resistance: As with any antimicrobial, understanding and overcoming potential resistance mechanisms, such as efflux pumps, is crucial.[30] The use of salicylanilides as adjuvants to resensitize resistant pathogens to existing antibiotics is a particularly promising strategy.[2][21]

By leveraging the deep well of SAR knowledge, researchers are well-positioned to unlock the full therapeutic potential of this remarkable and enduring class of molecules.

References

- Oxyclozanide: Mechanism of Action and Veterinary Applications Explained. (2025). Google AI Search Result.
- Salicylanilides and Their Anticancer Properties. (2023). MDPI.
- The pharmacology of halogenated salicylanilides and their anthelmintic use in animals. PubMed.
- Closantel Sodium Dihydr
- Exploring Structure-Activity Relationships of Niclosamide-Based Colistin Potentiators in Colistin-Resistant Gram-Neg
- Closantel (WHO Food Additives Series 27). INCHEM.
- Oxyclozanide | Parasite Inhibitor. MedchemExpress.com.
- Commentary: Closantel – A lesser-known evil. PMC.
- Structure-activity relationships of niclosamide to overcome colistin resistance. (2024). MSpace.
- Structure–Activity Relationship of Niclosamide Deriv
- Oxyclozanide (1). (1998). European Medicines Agency (EMA).
- Oxyclozanide. Wikipedia.
- Exploring Structure–Activity Relationships of Niclosamide-Based Colistin Potentiators in Colistin-Resistant Gram-Neg
- Levamisole HCL + Oxyclozanide Oral Suspension – Manufacturer. AdvaCare Pharma.
- Structure–Activity Relationship of Niclosamide Deriv

- The pharmacology of halogenated salicylanilides and their anthelmintic use in animals : review article.
- The pharmacology of halogenated salicylanilides and their anthelmintic use in animals. (1999).
- Salicylanilides and Their Anticancer Properties. (2023). PubMed.
- SALICYLANILIDE ANTHELMINTIC. PoisonSense.
- Closantel; a veterinary drug with potential severe morbidity in humans. (2016). PMC - NIH.
- A phenotypic small-molecule screen identifies halogenated salicylanilides as inhibitors of fungal morphogenesis, biofilm formation and host cell invasion. (2018). bioRxiv.
- Structure-Activity Relationships of Antitubercular Salicylanilides Consistent with Disruption of the Proton Gradient via Proton Shuttling. NIH.
- Summary of the antiparasitic spectrum of salicylanilides commonly used in cattle.
- Salicylanilide Toxicity. Document.
- Mechanistic Understanding Enables the Rational Design of Salicylanilide Combination Therapies for Gram-Neg
- Salicylanilides and Their Anticancer Properties. PMC - NIH.
- Pharmacodynamics: Mechanisms of Anthelmintic Action in Animals. Pharmacology.
- Novel salicylanilides from 4,5-dihalogenated salicylic acids: Synthesis, antimicrobial activity and cytotoxicity. (2017). PubMed.
- Antibacterial activity of salicylanilide 4-(trifluoromethyl)
- Antibacterial Activity of Salicylanilide 4-(Trifluoromethyl)
- Antifungal activity of the halogenated salicylanilide, oxyclozanide....
- Structure Activity Rel
- Chemical structures of the halogenated salicylanilides developed for use as anthelmintics in animals 1,14.
- Salicylanilide ester prodrugs as potential antimicrobial agents--a review. PubMed.
- Synthesis and Initial Structure—Activity Relationships of Modified Salicylihalamides. (2001).
- Salicylanilide diethyl phosphates: synthesis, antimicrobial activity and cytotoxicity. PubMed.
- Discovery and Structure Relationships of Salicylanilide Derivatives as Potent, Non-acidic P2X1 Receptor Antagonists. (2020). PubMed.
- Benzimidazole Isosteres of Salicylanilides Are Highly Active Colistin Adjuvants. PMC - NIH.

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Sources

- [1. mdpi.com \[mdpi.com\]](#)
- [2. mspace.lib.umanitoba.ca \[mspace.lib.umanitoba.ca\]](#)
- [3. Salicylanilides and Their Anticancer Properties - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [4. researchgate.net \[researchgate.net\]](#)
- [5. nbinno.com \[nbinno.com\]](#)
- [6. The pharmacology of halogenated salicylanilides and their anthelmintic use in animals - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [7. ema.europa.eu \[ema.europa.eu\]](#)
- [8. Oxytoclozanide - Wikipedia \[en.wikipedia.org\]](#)
- [9. medchemexpress.com \[medchemexpress.com\]](#)
- [10. A phenotypic small-molecule screen identifies halogenated salicylanilides as inhibitors of fungal morphogenesis, biofilm formation and host cell invasion | bioRxiv \[biorxiv.org\]](#)
- [11. Closantel Sodium Dihydrate BP \[schwartzbiotech.in\]](#)
- [12. Commentary: Closantel – A lesser-known evil - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [13. advacarepharma.com \[advacarepharma.com\]](#)
- [14. Structure–Activity Relationship of Niclosamide Derivatives | Anticancer Research \[ar.iiarjournals.org\]](#)
- [15. Pharmacodynamics: Mechanisms of Anthelmintic Action in Animals - Pharmacology - Merck Veterinary Manual \[merckvetmanual.com\]](#)
- [16. 695. Closantel \(WHO Food Additives Series 27\) \[inchem.org\]](#)
- [17. Salicylanilides and Their Anticancer Properties - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [18. Structure-Activity Relationships of Antitubercular Salicylanilides Consistent with Disruption of the Proton Gradient via Proton Shuttling - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [19. Structure Activity Relationships - Drug Design Org \[drugdesign.org\]](#)
- [20. ar.iiarjournals.org \[ar.iiarjournals.org\]](#)
- [21. mdpi.com \[mdpi.com\]](#)
- [22. Discovery and Structure Relationships of Salicylanilide Derivatives as Potent, Non-acidic P2X1 Receptor Antagonists - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)

- 23. Novel salicylanilides from 4,5-dihalogenated salicylic acids: Synthesis, antimicrobial activity and cytotoxicity - PubMed [pubmed.ncbi.nlm.nih.gov]
- 24. Antibacterial activity of salicylanilide 4-(trifluoromethyl)-benzoates - PubMed [pubmed.ncbi.nlm.nih.gov]
- 25. mdpi.com [mdpi.com]
- 26. Benzimidazole Isosteres of Salicylanilides Are Highly Active Colistin Adjuvants - PMC [pmc.ncbi.nlm.nih.gov]
- 27. SALICYLANILIDE ANTHELMINTIC – PoisonSense [poisonsense.co.ke]
- 28. researchgate.net [researchgate.net]
- 29. Salicylanilide ester prodrugs as potential antimicrobial agents--a review - PubMed [pubmed.ncbi.nlm.nih.gov]
- 30. journals.asm.org [journals.asm.org]
- 31. Exploring Structure-Activity Relationships of Niclosamide-Based Colistin Potentiators in Colistin-Resistant Gram-Negative Bacteria - PubMed [pubmed.ncbi.nlm.nih.gov]
- 32. Closantel; a veterinary drug with potential severe morbidity in humans - PMC [pmc.ncbi.nlm.nih.gov]
- 33. karger.com [karger.com]
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